

Personal protective equipment for handling Salicylamide O-acetic acid

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Compound of Interest

Compound Name: Salicylamide O-acetic acid

Cat. No.: B1209234

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Essential Safety and Handling Guide for Salicylamide O-acetic acid

This guide provides crucial safety and logistical information for laboratory personnel handling **Salicylamide O-acetic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Identification and Hazards:

Property	Value
Chemical Name	Salicylamide O-acetic acid
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol [1]
CAS Number	25395-22-6[2]
Primary Hazards	Irritant[1]

Hazard Statements:

Code	Description
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the planned procedures.[3] The following table summarizes the recommended PPE for handling **Salicylamide O-acetic acid**.

Body Part	Recommended Protection	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred.[3] Inspect gloves before use and use proper removal techniques.[4]
Eyes/Face	Safety glasses with side shields or goggles	Use appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6]
Body	Laboratory coat or disposable gown	A disposable gown is preferred.[3]
Respiratory	NIOSH/MSHA approved respirator	Required when engineering controls are insufficient, if exposure limits are exceeded, or if irritation is experienced.[5] [6] Use a fit-tested N95 or N100 mask for airborne particles.[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Assemble all necessary equipment and reagents before starting work.
- Don the appropriate PPE as specified in the table above.

2. Handling:

- Avoid direct contact with skin and eyes.[\[4\]](#)
- Minimize dust generation and accumulation.[\[5\]](#)
- Weigh and handle the solid material in a designated area, preferably within a fume hood, to prevent inhalation of dust.
- If creating solutions, add the solid to the solvent slowly to avoid splashing.

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[4\]](#) Seek medical attention if irritation develops or persists.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[6\]](#)[\[7\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[5\]](#)[\[6\]](#) Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[4\]](#) Seek immediate medical attention.

Disposal Plan

Proper disposal of **Salicylamide O-acetic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

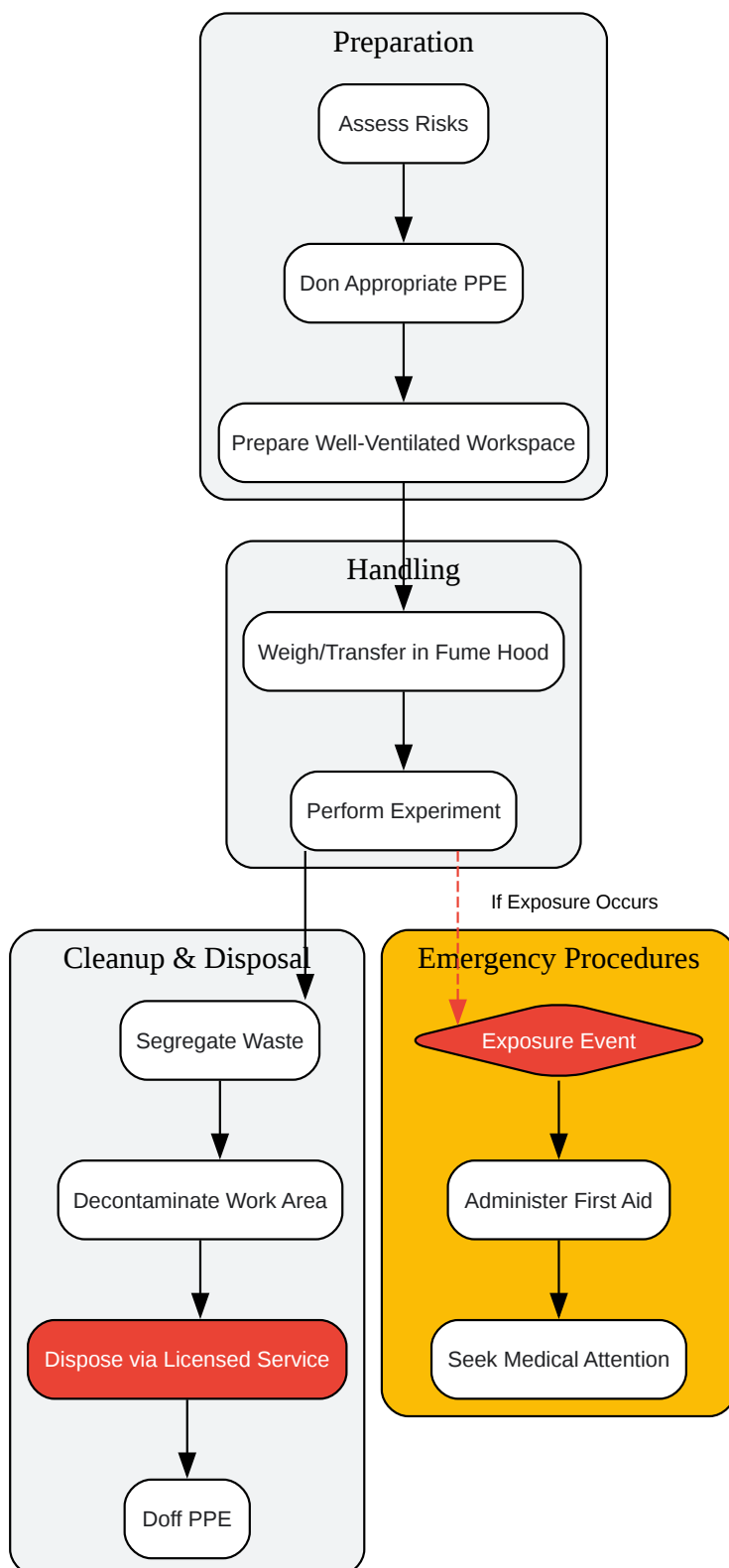
1. Waste Segregation:

- Collect all waste containing **Salicylamide O-acetic acid** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

2. Disposal Procedure:

- Dispose of the chemical waste through a licensed professional waste disposal service.^[4]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.
- One possible method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[4]
- Dispose of contaminated packaging as unused product.^[4]

Experimental Workflow: Handling and Disposal



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